

# Certificate of analysis for Diethyl pentadecanedioate reference standard

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## Compound of Interest

Compound Name: *Diethyl pentadecanedioate*

Cat. No.: *B073153*

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## Comparative Guide to Diethyl Pentadecanedioate Reference Standard

For Researchers, Scientists, and Drug Development Professionals

This guide provides a detailed comparison of **Diethyl pentadecanedioate** as an analytical reference standard against a viable alternative, Dimethyl pentadecanedioate. The information presented is intended to assist researchers, scientists, and drug development professionals in making informed decisions regarding the selection and application of reference standards for quantitative analysis and quality control.

## Product Comparison

Both **Diethyl pentadecanedioate** and Dimethyl pentadecanedioate are long-chain dicarboxylic acid esters commonly used as internal standards or reference materials in chromatographic and spectroscopic analyses. Their long, stable aliphatic chains make them suitable for applications where a non-volatile, high-purity standard is required.

## Physicochemical and Analytical Data

The following table summarizes the key characteristics of **Diethyl pentadecanedioate** and a common alternative, Dimethyl pentadecanedioate. The analytical data presented are typical values expected for a high-purity reference standard.

Characteristic	Diethyl pentadecanedioate	Dimethyl pentadecanedioate
Molecular Formula	C <sub>19</sub> H <sub>36</sub> O <sub>4</sub>	C <sub>17</sub> H <sub>32</sub> O <sub>4</sub>
Molecular Weight	328.5 g/mol	300.4 g/mol [1]
CAS Number	1119-79-5	36575-82-3[1]
Typical Purity (by GC)	≥ 99.5%	≥ 99.5%
<sup>1</sup> H NMR δ (ppm)	~4.10 (q, 4H), ~2.30 (t, 4H), ~1.60 (m, 4H), ~1.25 (m, 18H), ~1.25 (t, 6H)[2]	~3.67 (s, 6H), ~2.30 (t, 4H), ~1.60 (m, 4H), ~1.25 (m, 18H)
IR ν (cm <sup>-1</sup> )	~2920, ~2850 (C-H), ~1735 (C=O), ~1170 (C-O)[2]	~2920, ~2850 (C-H), ~1735 (C=O), ~1170 (C-O)

## Experimental Protocols

Accurate and reproducible analytical results are contingent upon robust experimental design. Below is a detailed protocol for the purity assessment of **Diethyl pentadecanedioate** and its alternatives using Gas Chromatography with Flame Ionization Detection (GC-FID).

### Gas Chromatography (GC-FID) Method for Purity Determination

This method is suitable for the quantitative determination of the purity of long-chain diesters like **Diethyl pentadecanedioate**.

#### 1. Instrumentation and Columns:

- Gas Chromatograph: Agilent 7890B GC System or equivalent, equipped with a Flame Ionization Detector (FID).
- Column: DB-5 or similar non-polar capillary column (30 m x 0.25 mm ID, 0.25 μm film thickness).

#### 2. Reagents and Standards:

- Carrier Gas: Helium, purity  $\geq 99.999\%$ .
- FID Gases: Hydrogen and Air, high purity.
- Solvent: Dichloromethane or Ethyl Acetate, HPLC grade.
- Reference Standard: **Diethyl pentadecanedioate**, certified reference material.

### 3. Chromatographic Conditions:

- Inlet Temperature: 280°C
- Detector Temperature: 300°C
- Oven Temperature Program:
  - Initial Temperature: 150°C, hold for 1 minute.
  - Ramp: 10°C/min to 280°C.
  - Hold: 5 minutes at 280°C.
- Injection Volume: 1  $\mu\text{L}$
- Split Ratio: 50:1
- Carrier Gas Flow Rate: 1.0 mL/min (constant flow).

### 4. Sample Preparation:

- Accurately weigh approximately 10 mg of the **Diethyl pentadecanedioate** reference standard.
- Dissolve in 10 mL of the chosen solvent to prepare a 1 mg/mL stock solution.
- Further dilute the stock solution as necessary to fall within the linear range of the detector.

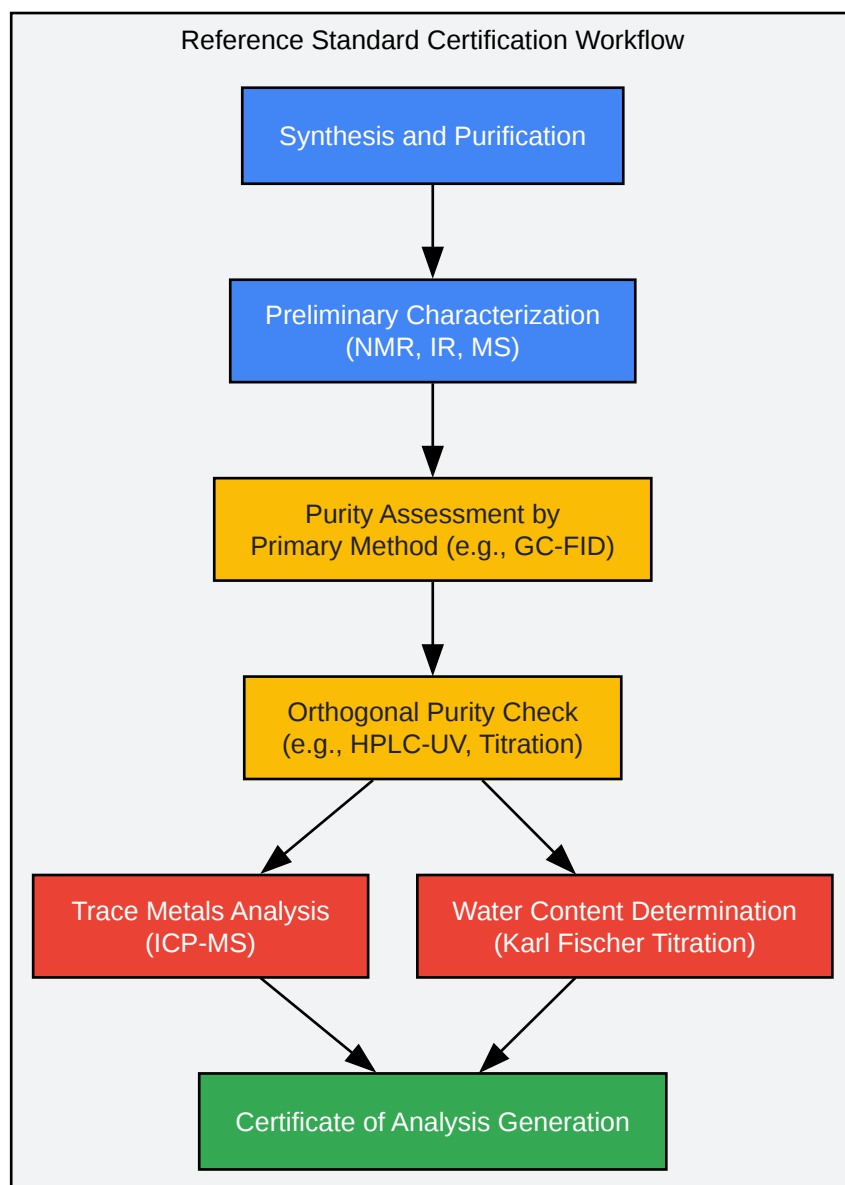
### 5. Analysis and Data Interpretation:

- Inject the prepared sample solution into the GC.
- Identify the peak corresponding to **Diethyl pentadecanedioate** based on its retention time.
- Calculate the purity by the area percent method, assuming all components have a similar response factor with the FID.

$$\text{Purity (\%)} = (\text{Area of } \mathbf{\text{Diethyl pentadecanedioate}} \text{ peak} / \text{Total area of all peaks}) \times 100$$

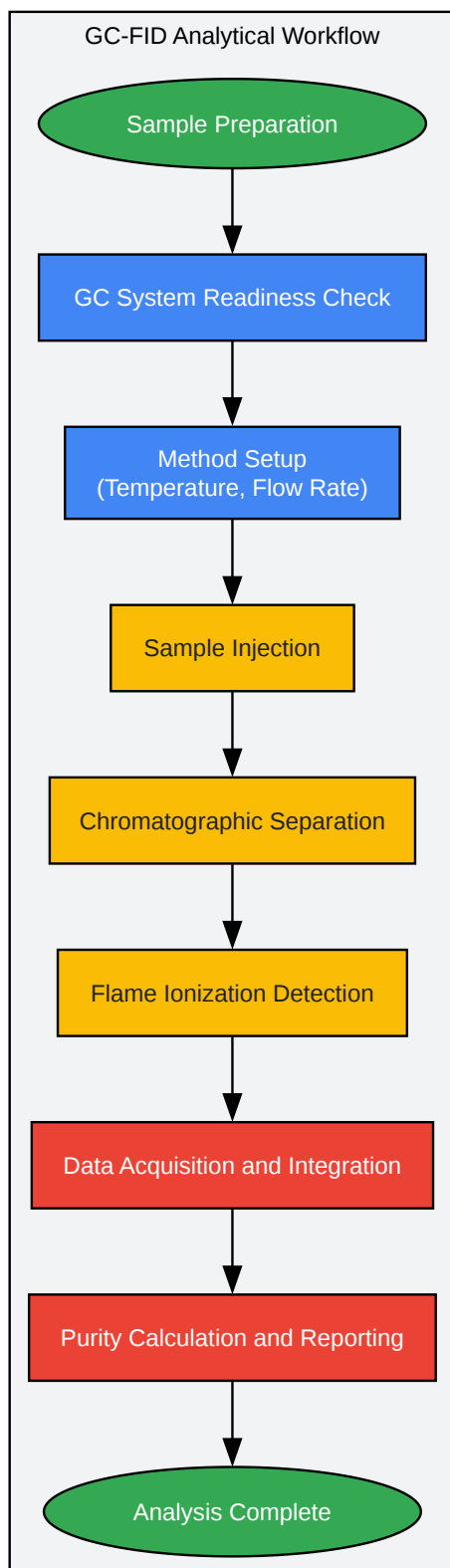
## Workflow and Process Visualization

The following diagrams illustrate key processes related to the analysis and certification of a reference standard.



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Certification workflow for a reference standard.



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GC-FID analytical workflow.

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## References

- 1. aocs.org [aocs.org]
- 2. Diethyl pentadecanedioate (1119-79-5) for sale [vulcanchem.com]
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